

2-Bromo-4'-hydroxyacetophenone material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4'-hydroxyacetophenone

Cat. No.: B064651

[Get Quote](#)

An In-depth Technical Guide on the Material Safety of **2-Bromo-4'-hydroxyacetophenone**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount for ensuring a safe laboratory environment. This technical guide provides a comprehensive overview of the material safety data for **2-Bromo-4'-hydroxyacetophenone** (CAS No. 2491-38-5), a widely used intermediate in pharmaceutical synthesis and a known inhibitor of protein tyrosine phosphatases.^{[1][2]}

Chemical and Physical Properties

2-Bromo-4'-hydroxyacetophenone, also known as 4-(Bromoacetyl)phenol or 4-Hydroxyphenacyl Bromide, is a solid that can range in appearance from white to light yellow or orange. Key physical and chemical data are summarized below.

Property	Value	Source
CAS Number	2491-38-5	[3][4]
Molecular Formula	C ₈ H ₇ BrO ₂	[1][4]
Molecular Weight	215.04 g/mol	
Appearance	White to Light yellow to Light orange powder to crystal	
Melting Point	123-126°C	[1]
Boiling Point (Predicted)	338.7±17.0°C	[1]
Density (Predicted)	1.622±0.06 g/cm ³	[1]
Purity	>98.0% (HPLC)	
Storage Temperature	2-8°C	

Hazard Identification and Classification

This compound is classified as hazardous. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are summarized below.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed.[3] [5][6]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[7]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage. / H319: Causes serious eye irritation.[3][5][6][7]
Corrosive to metals	-	H290: May be corrosive to metals.

Signal Word: Danger[7] or Warning[3][5][6]

Hazard Pictograms:

- GHS05 (Corrosion)[8]
- GHS07 (Exclamation Mark)[3][5]

First Aid Measures

In case of exposure, immediate and appropriate first aid is crucial. The following measures are recommended.[9][10]

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[7][9][10][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[7][9][10]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[7][9][10] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[9][10] Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[10]

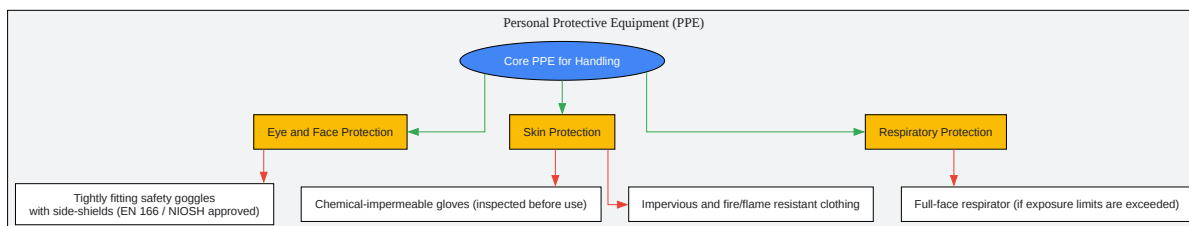
Handling, Storage, and Firefighting

Proper handling and storage procedures are essential to minimize risk.

Aspect	Recommendations
Handling	Handle in a well-ventilated place.[12][13] Wear suitable protective clothing, gloves, and eye/face protection.[13] Avoid formation of dust and aerosols.[12][13] Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[3]
Storage	Store in a cool, dry, and well-ventilated place.[7][12][13] Keep the container tightly closed.[7][12] Store locked up.[7] Store in a corrosive-resistant container.
Firefighting	Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[9][10] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9][10][11]

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **2-Bromo-4'-hydroxyacetophenone**.



[Click to download full resolution via product page](#)

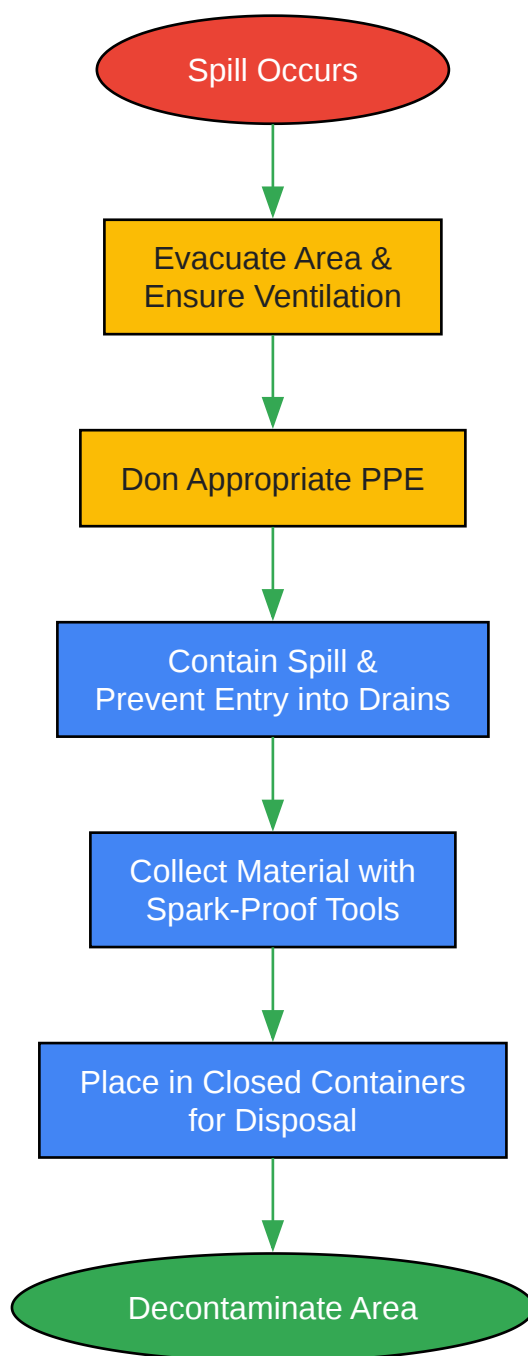
Recommended Personal Protective Equipment (PPE).

Accidental Release Measures

In the event of a spill, a structured response is necessary to ensure safety and environmental protection.

Step	Action
1. Personal Precautions	Use personal protective equipment.[9][11] Avoid dust formation and breathing vapors, mist, or gas.[9][11] Ensure adequate ventilation.[9][11] Evacuate personnel to safe areas and keep people away from and upwind of the spill.[9][10]
2. Environmental Precautions	Prevent further leakage or spillage if safe to do so.[10] Do not let the chemical enter drains, as discharge into the environment must be avoided.[10]
3. Containment & Cleaning	Collect the spilled material and arrange for disposal.[9][10] Keep the chemical in suitable, closed containers for disposal.[9][10] Use spark-proof tools and explosion-proof equipment.[9][10]
4. Disposal	Dispose of the collected material promptly in accordance with appropriate laws and regulations.[9][10]

The logical workflow for handling an accidental release is visualized in the following diagram.



[Click to download full resolution via product page](#)

Workflow for Handling an Accidental Spill.

Toxicological and Ecological Information

Detailed quantitative toxicological and ecological data for **2-Bromo-4'-hydroxyacetophenone** are not consistently available across all safety data sheets. However, the primary hazards are acute oral toxicity and severe skin and eye irritation/damage.[3][5][6] It is classified as WGK 1,

indicating it is slightly hazardous for water.[3] Discharge into the environment should be avoided.[10]

This guide is intended to provide a summary of the available safety information for **2-Bromo-4'-hydroxyacetophenone**. It is not a substitute for a thorough review of the complete Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional and regulatory safety protocols. Always consult the original SDS for the most detailed and up-to-date information before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. Medchemexpress LLC HY-W002314 100mg Medchemexpress, 2-Bromo-4'-hydroxyacetophenone | Fisher Scientific [fishersci.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. vsnchem.com [vsnchem.com]
- 5. 2-bromo-4'-hydroxyacetophenone AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. echemi.com [echemi.com]
- 7. 2-Bromo-2'-hydroxyacetophenone - Safety Data Sheet [chemicalbook.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. echemi.com [echemi.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. lookchem.com [lookchem.com]
- 12. echemi.com [echemi.com]
- 13. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [2-Bromo-4'-hydroxyacetophenone material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b064651#2-bromo-4-hydroxyacetophenone-material-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com